

Ammonium Bromate: Immediate Hazard Alert and Emergency Procedures

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Compound of Interest

Compound Name: Ammonium bromate

Cat. No.: B075889

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For Immediate Action: Do Not Attempt Standard Disposal. **Ammonium bromate** is a highly unstable and explosive compound requiring immediate, specialized attention.

This document provides critical safety and emergency response information for researchers, scientists, and drug development professionals who may encounter **ammonium bromate**. The extreme instability of this compound necessitates a protocol focused on immediate hazard mitigation and expert intervention, not routine disposal.

Ammonium bromate (NH_4BrO_3) is a colorless crystalline solid that is highly soluble in water. [1] It is a dangerously unstable compound that is prone to explosive decomposition. [1] Due to its inherent instability, it is not commercially available and is rarely synthesized or stored. Any unplanned presence of **ammonium bromate** should be treated as a critical emergency.

Immediate Hazards and Safety Precautions

Ammonium bromate is a powerful oxidizer and is highly sensitive to heat, shock, and friction. It has been reported to decompose slowly even at temperatures as low as -5°C and can explode at 54°C . [1] The decomposition can be violent, producing a mixture of toxic and corrosive gases, including bromine, nitrogen oxides, and ammonia.

Key Hazard Information:

Hazard	Description
Explosive Instability	Highly sensitive to heat, shock, and friction. Explodes at 54°C.[1]
Thermal Sensitivity	Decomposes slowly at -5°C.[1]
Oxidizing Properties	As a bromate, it can violently react with combustible and reducing materials.[2][3]
Hazardous Decomposition	Produces toxic and corrosive gases such as bromine, nitrogen oxides, and ammonia upon decomposition.[1]

Emergency Protocol for Suspected Ammonium Bromate

If you suspect the presence of **ammonium bromate**, either through unintentional synthesis or discovery, follow these steps immediately. Do not attempt to handle or dispose of the material yourself.

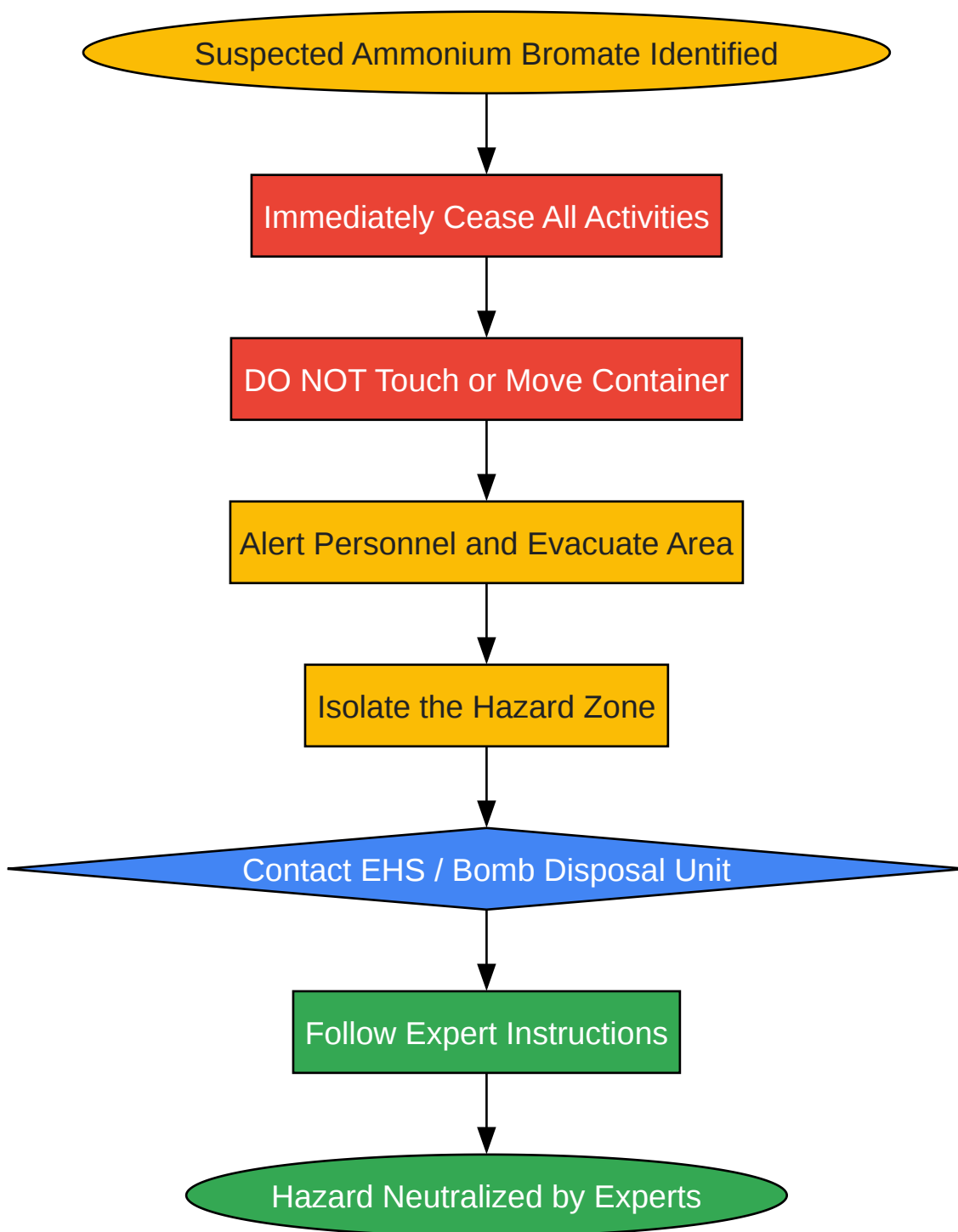
Experimental Protocol: Emergency Response

- Cease all work immediately. Extinguish all nearby flames and turn off any equipment that generates heat or sparks.
- Do not touch or move the container. Any form of friction, shock, or temperature change could trigger an explosion.
- Alert all personnel in the immediate vicinity. Evacuate the laboratory or the affected area calmly and quickly.
- Isolate the area. Prevent unauthorized personnel from entering.
- Contact your institution's Environmental Health and Safety (EHS) department or a bomb disposal unit immediately. Provide them with as much information as possible about the suspected material and the circumstances of its formation.

- Follow the instructions of the emergency responders precisely. They have the specialized training and equipment to handle highly explosive materials.

Logical Flow for Emergency Response

The following diagram illustrates the critical decision-making process upon encountering suspected **ammonium bromate**.



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Caption: Emergency response workflow for suspected **ammonium bromate**.

Disclaimer: This information is intended for guidance in an emergency situation. The handling of explosive compounds should only be performed by highly trained professionals. Always

adhere to your institution's specific safety protocols.

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References

- 1. Ammonium bromate - Wikipedia [en.wikipedia.org]
- 2. ICSC 0196 - SODIUM BROMATE [chemicalsafety.ilo.org]
- 3. pentachemicals.eu [pentachemicals.eu]
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